

Molecular weight and structural formula of Azido-PEG24-alcohol.

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Compound of Interest

Compound Name: Azido-PEG24-alcohol

Cat. No.: B3118739

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In-Depth Technical Guide: Azido-PEG24-alcohol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties and structural information for **Azido-PEG24-alcohol**, a heterobifunctional polyethylene glycol (PEG) linker. This reagent is of significant interest in bioconjugation, drug delivery, and proteomics, serving as a versatile tool for linking molecules of interest.

Core Properties of Azido-PEG24-alcohol

Azido-PEG24-alcohol is characterized by a terminal azide group ($-N_3$) and a terminal hydroxyl group ($-OH$), separated by a 24-unit polyethylene glycol spacer. This structure imparts unique functionalities: the azide group allows for covalent attachment to alkyne-containing molecules via copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) or strain-promoted azide-alkyne cycloaddition (SPAAC), commonly known as "click chemistry".^{[1][2][3]} The hydroxyl group offers a reactive site for further derivatization or conjugation to other molecules.^{[1][4]} The hydrophilic PEG chain enhances the solubility and biocompatibility of the resulting conjugates.

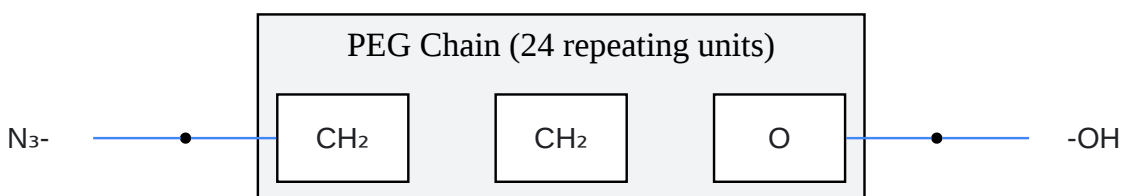
Quantitative Data Summary

The key quantitative data for **Azido-PEG24-alcohol** are summarized in the table below for easy reference and comparison.

Property	Value	References
Molecular Weight	1100.3 g/mol	
Molecular Formula	C ₄₈ H ₉₇ N ₃ O ₂₄	
CAS Number	2415674-94-9	
Purity	>95%	

Structural Representation

The structural formula of **Azido-PEG24-alcohol** illustrates the linear arrangement of the azide, the polyethylene glycol chain, and the terminal hydroxyl group.



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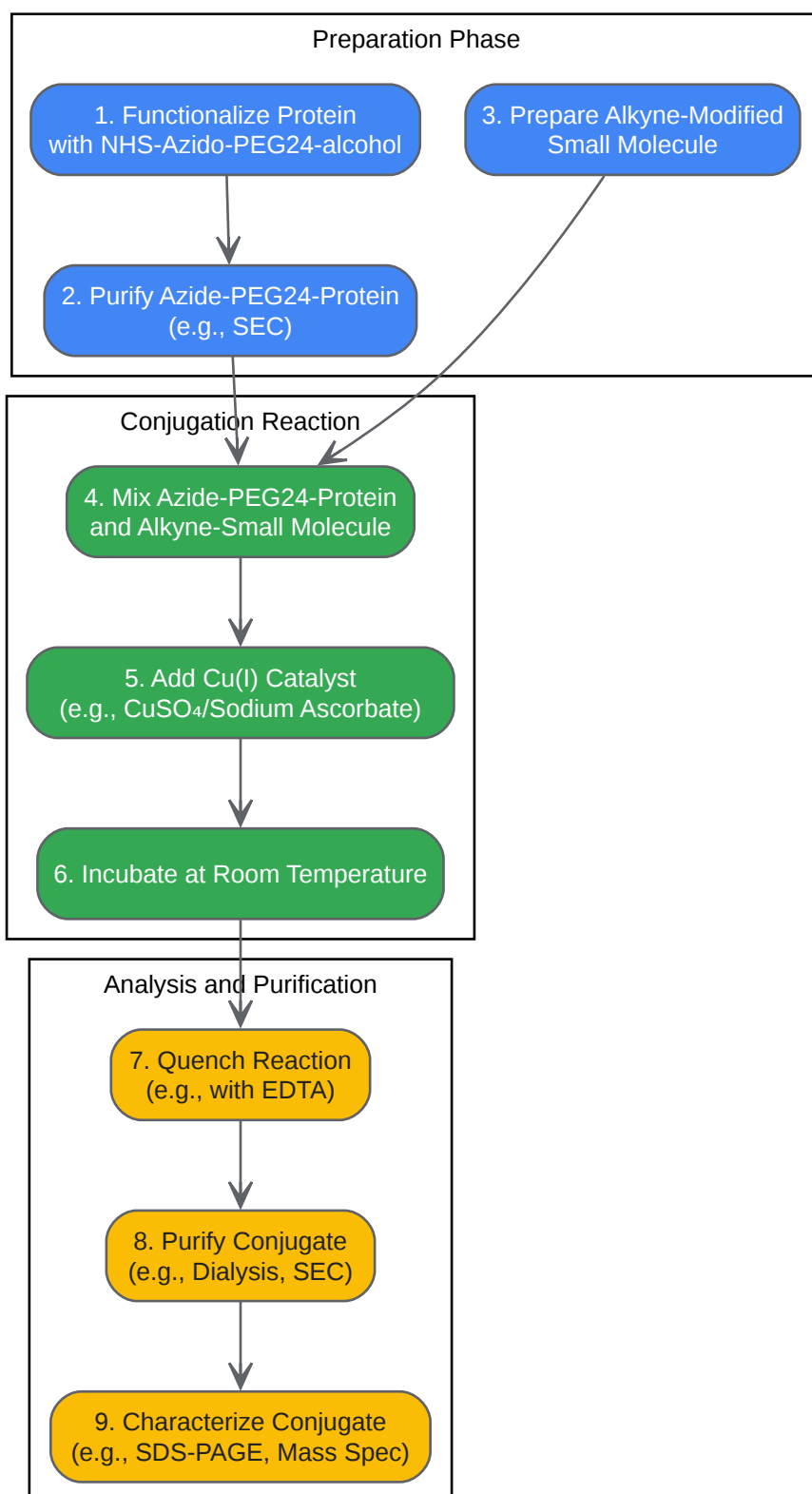
Caption: Structural diagram of **Azido-PEG24-alcohol**.

Experimental Protocols

While specific experimental protocols are highly dependent on the application, the following provides a generalized workflow for a typical bioconjugation reaction using **Azido-PEG24-alcohol** via CuAAC (Click Chemistry).

Workflow for Protein-Small Molecule Conjugation via CuAAC

This workflow outlines the steps to conjugate an alkyne-modified small molecule to a protein that has been functionalized with **Azido-PEG24-alcohol**.



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Caption: CuAAC conjugation workflow.

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